

# Proper Disposal of Fluorene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Fluorene

Cat. No.: B118485

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The safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental stewardship. This guide provides detailed, step-by-step procedures for the proper disposal of **fluorene**, a polycyclic aromatic hydrocarbon that is classified as hazardous to the aquatic environment. Adherence to these guidelines is essential for protecting personnel and minimizing environmental impact.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.<sup>[1][2]</sup> All handling of **fluorene** waste should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.<sup>[1][3]</sup>

## Step-by-Step Disposal Protocol

### Step 1: Waste Identification and Segregation

- **Identify:** Clearly label all waste containing **fluorene** as "Hazardous Waste - **Fluorene**."
- **Segregate:** Do not mix **fluorene** waste with other waste streams.<sup>[3]</sup> It is incompatible with strong oxidizing agents such as perchlorates, peroxides, and nitrates.<sup>[4]</sup> Keep it separate from general laboratory trash and other chemical wastes to prevent unintended reactions.

### Step 2: Spill Management and Collection

In the event of a spill, prevent the further spread of the material.[3]

- Solid Spills: Carefully sweep or shovel the solid material into a designated waste container. [3][5] To minimize dust generation, you may wipe up small amounts with a damp paper towel and place it in the sealed container.[2]
- Contaminated Materials: Any materials used for cleaning up spills (e.g., paper towels, absorbent pads) must also be treated as hazardous waste and placed in the same container.
- Avoid Drains: Under no circumstances should **fluorene** or its residues be washed into the sewer system or allowed to contaminate soil or water.[1][3][5][6]

### Step 3: Containerization

- Primary Container: Place all **fluorene** waste (solid **fluorene**, contaminated labware, and spill cleanup materials) into a suitable, clearly labeled, and sealable container.[2][3][5] The container must be made of a compatible material and kept tightly closed except when adding waste.[1][3][7][8]
- Empty Original Containers: Handle empty, uncleaned containers as you would the product itself.[3] These containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The resulting rinsate is also hazardous waste and must be collected for proper disposal.[8]

### Step 4: Storage

- Store the sealed hazardous waste container in a cool, dry, well-ventilated area designated for chemical waste.[2][4]
- Ensure the storage area has secondary containment to control any potential leaks.
- Do not accumulate more than 55 gallons of hazardous waste in the laboratory.

### Step 5: Final Disposal

- Professional Disposal: The primary and recommended method for **fluorene** disposal is to use a licensed professional waste disposal company.[3] These companies are equipped to

handle and treat hazardous chemicals according to federal, state, and local regulations.

- Incineration: A common disposal method is to dissolve or mix the **fluorene** with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.<sup>[1][3]</sup> This should only be performed by a licensed facility.
- Regulatory Compliance: It is imperative to consult your institution's Environmental Health and Safety (EHS) office and adhere to all local, state, and federal regulations regarding hazardous waste disposal.<sup>[4][6]</sup>

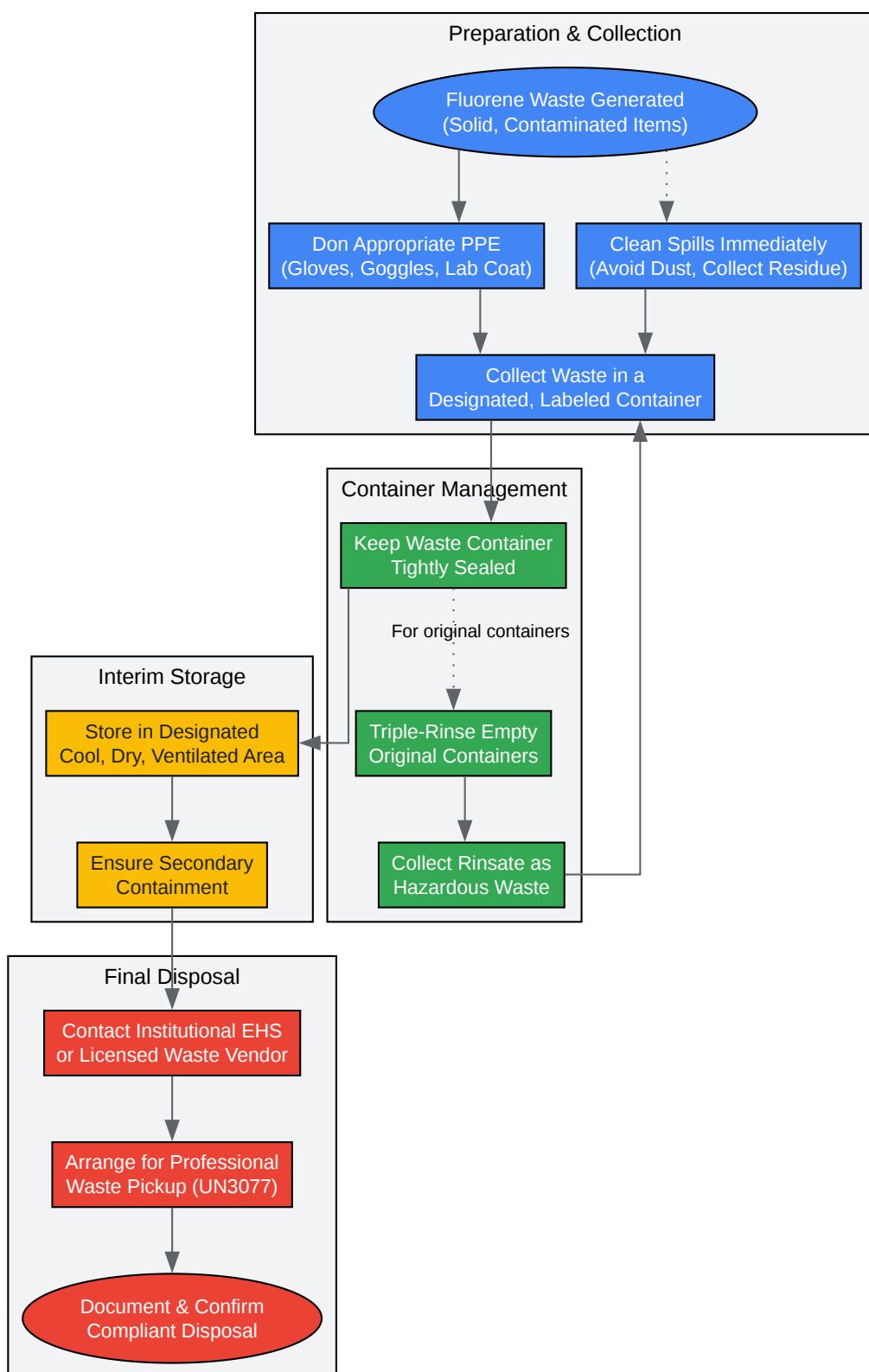
## Regulatory and Transportation Data

For shipping and regulatory purposes, **fluorene** is classified as an environmentally hazardous substance. The following table summarizes key quantitative data.

Parameter	Value	Reference
UN Number	UN3077	<sup>[2][9][5]</sup>
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s. (Fluorene)	<sup>[5]</sup>
Hazard Class	9 (Miscellaneous dangerous substances and articles)	<sup>[2][9][5]</sup>
Packing Group	III	<sup>[5]</sup>
CERCLA Reportable Quantity (RQ)	5000 lbs (2270 kg)	

## Fluorene Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **fluorene** waste in a laboratory setting.



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Caption: Workflow for the safe collection, storage, and disposal of **fluorene** waste.

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